

Swietenidin B potency comparison swietenolide

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Compound Focus: Swietenidin B

CAS No.: 2721-56-4

Cat. No.: S603432

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Experimental Data Summary for Swietenolide

The following table summarizes key experimental findings for swietenolide from recent studies.

Assay/Model	Experimental Findings	Citation
H ₂ O ₂ -induced INS-1 cells (Pancreatic β -cells)	\uparrow Cell viability; \uparrow Insulin secretion; \downarrow ROS; \downarrow Apoptosis; \uparrow SOD/GSH; \downarrow MDA; Modulates PDX-1, Bcl-2, Bax proteins	[1]
Diabetic db/db mice (Cognitive Function)	Improved cognitive dysfunction; Activates Nrf2 pathway; Inhibits TXNIP/NLRP3 pathways; \uparrow SOD/GSH; \downarrow MDA/IL-1 β /TNF- α	[2]

Detailed Experimental Protocols

For fellow researchers interested in the methodological details, here is a breakdown of the key experiments cited above.

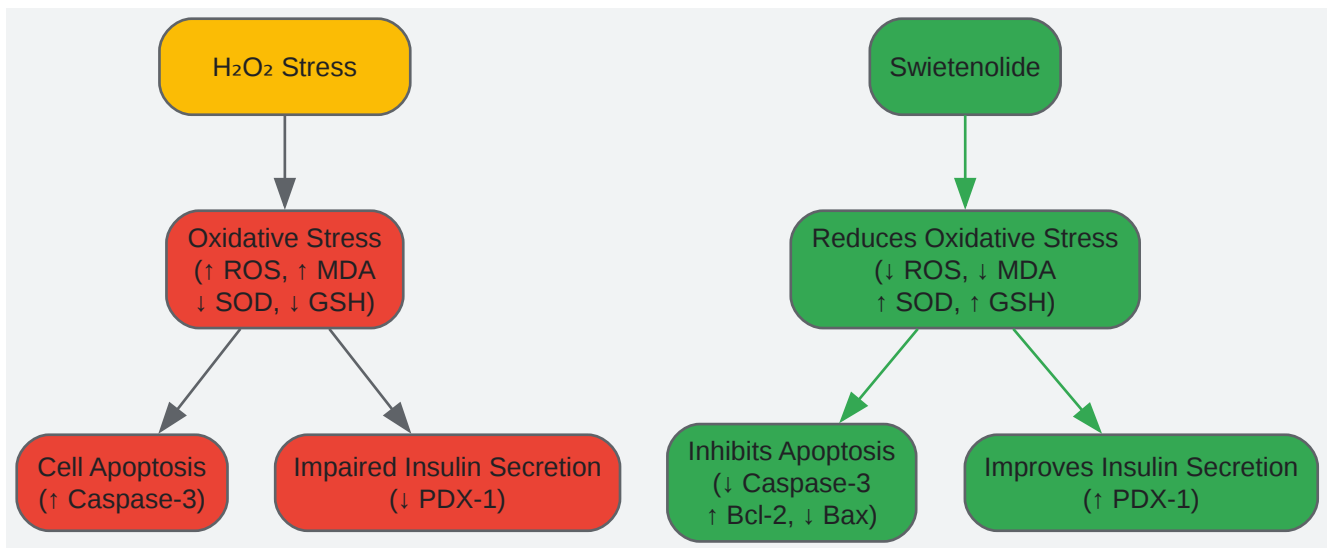
- In Vitro Model of Oxidative Stress in Pancreatic β -Cells [1]:**
 - Cell Line:** INS-1 insulinoma cells.
 - Induction of Oxidative Stress:** Cells were treated with **300 μ M H₂O₂ for 4 hours** to establish the damage model.

- **Treatment:** Cells were treated with swietenolide.
- **Measurements:**
 - **Cell Viability & Apoptosis:** Assessed via corresponding assays.
 - **Oxidative Stress Markers:** Reactive oxygen species (ROS), superoxide dismutase (SOD), malondialdehyde (MDA), and glutathione (GSH) levels were measured.
 - **Insulin Secretion:** Quantified.
 - **Protein Expression:** Western blot analysis of PDX-1, Bcl-2, and Bax.
 - **Caspase Activity:** Caspase-3 enzyme activity was measured.
- **In Vivo Model of Cognitive Dysfunction in Diabetes [2]:**
 - **Animal Model:** Diabetic **db/db** mice.
 - **Treatment:** Mice were treated with swietenolide.
 - **Behavioral Assessment:** Cognitive function was evaluated.
 - **Biochemical Analysis:**
 - **Oxidative Stress in Hippocampus:** Levels of SOD, GSH, and MDA were measured.
 - **Inflammation Markers:** Levels of proinflammatory cytokines IL-1 β and TNF- α were analyzed via ELISA.
 - **Mechanistic Studies:**
 - **Pathway Analysis:** Western blotting, immunohistochemistry, and molecular docking were used to study the Nrf2 and TXNIP/NLRP3 pathways.
 - **Inhibition Assay:** The Nrf2 inhibitor ML385 was used to confirm the pathway's role.

Signaling Pathways of Swietenolide

Based on the search results, swietenolide exerts its effects through two primary mechanisms, which are visualized below.

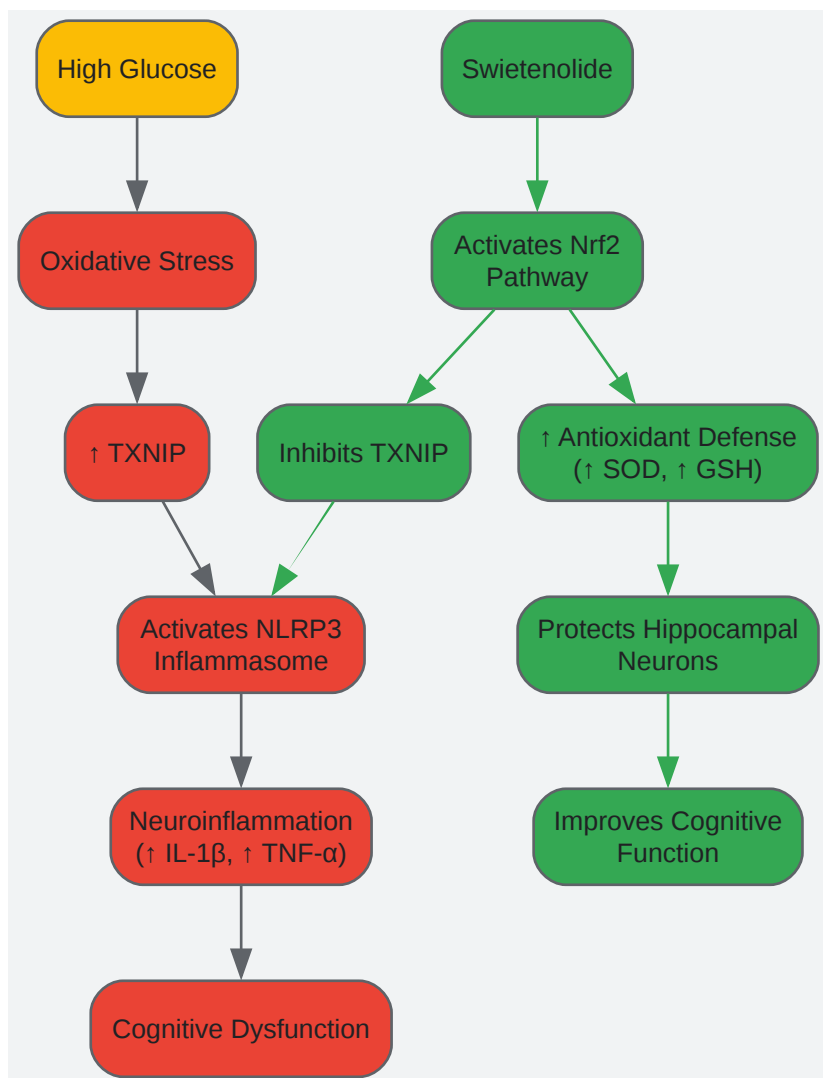
The first diagram illustrates its protective role in **pancreatic β -cells** under oxidative stress.



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Swietenolide protects pancreatic β-cells from oxidative stress-induced apoptosis and dysfunction.

The second diagram shows its mechanism for ameliorating **cognitive dysfunction in a diabetic model**.



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Swietenolide ameliorates cognitive dysfunction in diabetic mice via the Nrf2/TXNIP/NLRP3 pathway.

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References

1. Swietenine and swietenolide from *Swietenia macrophylla* king improve...

[pubmed.ncbi.nlm.nih.gov]

2. inhibits the TXNIP/NLRP3 pathways via Nrf2 activation... Swietenolide [pubmed.ncbi.nlm.nih.gov]

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